

Personal protective equipment for handling Tenofovir

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Compound of Interest

Compound Name: **Tenofovir**

Cat. No.: **B000777**

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Essential Safety and Handling Guide for Tenofovir

For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients like **Tenofovir** is paramount. This guide provides immediate, essential safety and logistical information, including personal protective equipment (PPE) protocols, operational handling procedures, and proper disposal methods.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Tenofovir** in a laboratory setting. Selections should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Equipment	Specific Recommendations & Considerations
Eye and Face Protection	Safety glasses with side shields, chemical splash goggles, or a full face shield. [1] [2]	Wear safety glasses with side shields at a minimum. [1] [2] If there is a risk of splashes, dust, or aerosols, use chemical splash goggles. [1] [2] A full face shield is recommended when there is a potential for direct facial contact with the substance. [1] [2] An emergency eye wash station should be readily accessible.
Skin Protection	Impermeable gloves and a lab coat or other protective overgarment. [3] [4]	Nitrile or other impervious gloves are recommended. Since no specific glove material is universally recommended due to varying preparations, it is crucial to select gloves that are resistant to the specific product and any solvents being used. [3] Always inspect gloves for integrity before use and wash hands thoroughly after handling. [4]
Respiratory Protection	Respiratory protective device.	Not typically required for normal handling of packaged products. However, if handling bulk, crushed, or broken tablets, or if there is a potential for uncontrolled release or unknown exposure levels, a powered air-purifying respirator (PAPR) with HEPA filters or a positive-pressure air-supplied respirator should be used. In

cases of brief exposure or low contamination, a respiratory filter device may be sufficient.

[3]

Operational Handling and Disposal Plan

Adherence to proper handling and disposal procedures is critical to minimize exposure and environmental impact. The following workflow outlines the key steps from preparation to disposal.

Caption: Workflow for the safe handling and disposal of **Tenofovir**.

Procedural Guidance

General Hygiene and Safety:

- Avoid contact with skin and eyes.[3]
- Keep away from foodstuffs and beverages.[3]
- Wash hands before breaks and at the end of work.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- Immediately remove any soiled or contaminated clothing.[3]

Disposal of **Tenofovir** Waste:

- Excess and Expired Material: Unused or expired **Tenofovir** should be disposed of through a licensed hazardous material disposal company.[4]
- Contaminated Materials: Items such as used gloves, lab coats, and other contaminated materials should be disposed of in the same manner as the product itself.[4]
- Avoid Environmental Release: Do not flush **Tenofovir** down the toilet or dispose of it in drains or water courses.[4][5][6][7] For unused medication in a non-laboratory context, medicine take-back programs are recommended.[5][6][7][8]

By implementing these safety measures, laboratories can effectively mitigate the risks associated with handling **Tenofovir**, ensuring the well-being of personnel and minimizing environmental impact.

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